

Essential Safety and Logistics for Handling Adenosine Monophosphate- $^{13}\text{C}_{10},^{15}\text{N}_5$

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Compound of Interest

Compound Name: Adenosine monophosphate- $^{13}\text{C}_{10},^{15}\text{N}_5$

Cat. No.: B12421751

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling Adenosine monophosphate- $^{13}\text{C}_{10},^{15}\text{N}_5$. The following procedural guidance is designed to ensure the safe handling, use, and disposal of this isotopically labeled compound in a laboratory setting.

Hazard Assessment

Adenosine monophosphate- $^{13}\text{C}_{10},^{15}\text{N}_5$ is a stable, non-radioactive isotopically labeled compound. While some safety data sheets (SDS) for the labeled compound indicate no particular hazards, the unlabeled parent compound, Adenosine 5'-monophosphate, may cause skin, eye, and respiratory irritation[1]. Therefore, it is prudent to handle the labeled compound with the same precautions as the unlabeled material to minimize any potential risk.

Personal Protective Equipment (PPE)

Based on the potential for irritation, the following personal protective equipment is recommended when handling Adenosine monophosphate- $^{13}\text{C}_{10},^{15}\text{N}_5$ in its solid, powdered form.

PPE Category	Item	Specification
Eye Protection	Safety glasses or goggles	Chemical splash-resistant with side protection. A face shield may be appropriate for larger quantities.
Hand Protection	Gloves	Chemical-resistant gloves (e.g., nitrile).
Body Protection	Lab coat	Standard laboratory coat.
Respiratory Protection	Dust mask or respirator	Recommended when handling the powder outside of a ventilated enclosure to minimize dust inhalation.

Operational Plan: Step-by-Step Handling Procedure

This protocol outlines the safe handling of Adenosine monophosphate- $^{13}\text{C}_{10},^{15}\text{N}_5$ from receipt to use in experiments.

- Receiving and Storage:
 - Upon receipt, visually inspect the container for any damage or leaks.
 - Store in a tightly sealed container in a cool, dry, and well-ventilated area.
 - Recommended storage temperature is -20°C [\[1\]](#).
- Preparation for Use:
 - Work in a well-ventilated area, such as a laboratory hood or ventilated enclosure, to minimize inhalation of the powder.
 - Ensure all required PPE is correctly worn before handling the compound.
 - Have an eyewash station and safety shower readily accessible.

- Weighing and Aliquoting:
 - Handle the powder carefully to avoid generating dust.
 - Use a spatula or other appropriate tool to transfer the desired amount of the compound.
 - If preparing solutions, add the solid to the solvent slowly to avoid splashing.
- During Experimentation:
 - Keep the container with the compound sealed when not in use.
 - Avoid contact with skin and eyes.
 - Wash hands thoroughly after handling, even if gloves were worn.
- Spill Management:
 - In case of a small spill, carefully sweep or vacuum the solid material.
 - Place the collected material into a sealed container for disposal.
 - Clean the spill area with a damp cloth.
 - For larger spills, follow your institution's emergency procedures.

Disposal Plan

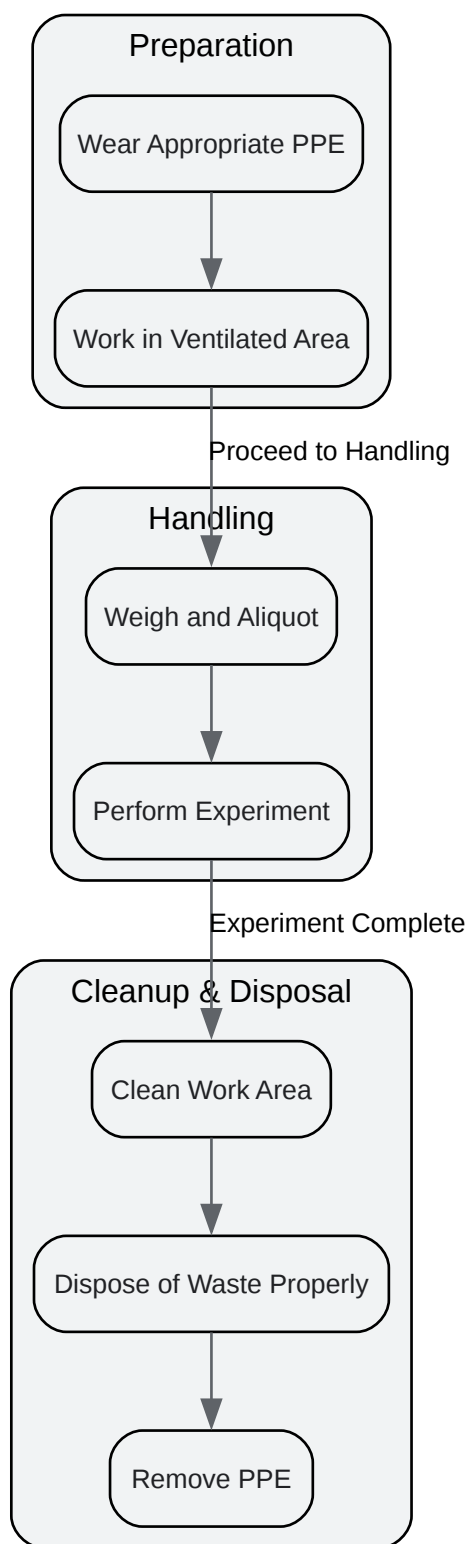
As Adenosine monophosphate- $^{13}\text{C}_{10}, ^{15}\text{N}_5$ is considered a non-hazardous solid chemical, the following disposal procedures are recommended. Always adhere to local and institutional regulations.

- Waste Collection:
 - Collect excess solid compound and any contaminated disposable materials (e.g., weigh boats, wipes) in a designated, sealed waste container.
- Container Disposal:

- Empty containers should have their labels defaced to indicate they no longer contain the chemical[2].
- Once the label is removed or blacked out, the empty container can typically be disposed of in the regular trash[2].
- Final Disposal:
 - Solid, non-hazardous chemical waste should be securely packaged by laboratory personnel.
 - The sealed package can then be transferred to a designated dumpster for non-hazardous waste[2][3]. Do not leave chemical waste in laboratory trash cans for custodial staff to handle[2].

Workflow Visualization

The following diagram illustrates the key steps for the safe handling of Adenosine monophosphate- $^{13}\text{C}_{10}, ^{15}\text{N}_5$.



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Caption: Safe Handling Workflow for Adenosine monophosphate-¹³C₁₀,¹⁵N₅.

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